

# Calcipotriene-d4: An In-depth Technical Safety Guide

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## Compound of Interest

Compound Name: Calcipotriene-d4

Cat. No.: B15353872

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This guide provides a comprehensive overview of the safety data for **Calcipotriene-d4**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets (SDS) and chemical suppliers. Calcipotriene (also known as Calcipotriol) is a synthetic derivative of calcitriol, a form of Vitamin D.[1] The "-d4" designation indicates that the molecule has been isotopically labeled with four deuterium atoms, making it useful as an internal standard in analytical and pharmacokinetic research.[2] For the purposes of this safety data sheet, the toxicological and safety information for Calcipotriene is considered directly applicable to **Calcipotriene-d4**.

## Physicochemical and Identification Data

**Calcipotriene-d4** is a stable, isotopically labeled analog of Calcipotriene.[2][3] Its fundamental physical and chemical properties are summarized below.

Property	Value	Source(s)
IUPAC Name	(1R, 3S, Z)-5-(2-((1R, 3aS, 7aR, E)-1-((2R, 5S, E)-5-(cyclopropyl-2, 2, 3, 3-d4)-5-hydroxypent-3-en-2-yl)-7a-methyloctahydro-4H-inden-4-ylidene)ethylidene)-4-methylenecyclohexane-1, 3-diol	[2]
Synonyms	Calcipotriol-d4, MC-903-d4, Daivonex-d4, Dovonex-d4, Psorcutan-d4	[2][4]
CAS Number	Not available (for d4 version); 112965-21-6 (for non-labeled version)	[3][4]
Molecular Formula	C <sub>27</sub> H <sub>36</sub> D <sub>4</sub> O <sub>3</sub>	[3][4]
Molecular Weight	416.63 g/mol	[3][4][5]
Appearance	Solid	[6]
Chemical Stability	The product is chemically stable under standard ambient conditions (room temperature).	[7]

## Toxicological Information

Calcipotriene is classified as highly toxic, particularly through oral and dermal routes of exposure.[6][7][8][9][10] The primary hazards are acute toxicity and potential reproductive toxicity.[7]

Parameter	Data	Source(s)
Acute Toxicity (Oral)	LD50 Oral - Rat - 20 mg/kg.[6] Classified as Category 1 or 2 ("Fatal if swallowed").[6][7]	[6]
Acute Toxicity (Dermal)	Classified as Category 1 ("Fatal in contact with skin").[7] [9][10]	[7][9][10]
Acute Toxicity (Inhalation)	Classified as Category 2 ("Fatal if inhaled").[8][10]	[8][10]
Skin Corrosion/Irritation	May cause skin irritation (Category 2).[9] Some sources indicate no skin irritation in rabbit studies.[6]	[6][9]
Eye Damage/Irritation	Causes eye irritation (Category 2A or 2B).[7][9] Some sources indicate no eye irritation in rabbit studies.[6]	[6][7][9]
Respiratory/Skin Sensitization	May cause an allergic skin reaction (Sub-category 1B).[7]	[7]
Germ Cell Mutagenicity	Not classified as mutagenic. An Ames test with Salmonella typhimurium was negative.[6]	[6]
Carcinogenicity	Not identified as a carcinogen by IARC, NTP, or OSHA.[7][8]	[7][8]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child (Category 2).[7]	[7]
Specific Target Organ Toxicity (STOT)	Causes damage to organs through prolonged or repeated exposure (Category 1).[7][8] [10] May cause respiratory	[7][8][9][10]

irritation from a single  
exposure (Category 3).[\[9\]](#)

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## Hazard Identification and Handling

**Calcipotriene-d4** is a hazardous substance requiring stringent safety precautions during handling and storage.

The substance is classified under the Globally Harmonized System (GHS) with the following primary hazards.

GHS Classification	Hazard Statement	Signal Word	Pictogram(s)	Source(s)
Acute Toxicity, Oral (Category 1/2)	H300: Fatal if swallowed	Danger	 (Skull and Crossbones)	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Acute Toxicity, Dermal (Category 1)	H310: Fatal in contact with skin	Danger	 (Skull and Crossbones)	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Acute Toxicity, Inhalation (Category 2)	H330: Fatal if inhaled	Danger	 (Skull and Crossbones)	<a href="#">[8]</a> <a href="#">[10]</a>
Reproductive Toxicity (Category 2)	H361: Suspected of damaging fertility or the unborn child	Warning	 (Health Hazard)	<a href="#">[7]</a>
STOT, Repeated Exposure (Category 1)	H372: Causes damage to organs through prolonged or repeated exposure	Danger	 (Health Hazard)	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Skin Sensitization (Sub-category 1B)	H317: May cause an allergic skin reaction	Warning	 (Exclamation Mark)	<a href="#">[7]</a>
Eye Irritation (Category 2B)	H320: Causes eye irritation	Warning	 (Exclamation Mark)	<a href="#">[7]</a>

Aspect	Recommendation	Source(s)
Handling	Obtain special instructions before use.[7] Do not handle until all safety precautions have been read and understood.[7] Work under a hood and avoid breathing dust.[7] Do not get in eyes, on skin, or on clothing.[7] Wash skin thoroughly after handling.[6][7] Do not eat, drink, or smoke when using this product.[6][7]	[6][7]
Storage	Store locked up.[6][7] Keep container tightly closed in a dry, cool, and well-ventilated place.[6][7][8]	[6][7][8]
Incompatibilities	No specific data available, but keep away from incompatible substances.	[9]
Storage Class	6.1A (Combustible, acute toxic Cat. 1 and 2 / very toxic hazardous materials) or 6.1B (Non-combustible, acute toxic Cat. 1 and 2 / very toxic hazardous materials).	[6][7]

Regulation	UN Number	Proper Shipping Name	Class	Packing Group	Source(s)
DOT (US)	2811	Toxic solids, organic, n.o.s. (Calcipotriene )	6.1	I	<a href="#">[6]</a> <a href="#">[10]</a>
IMDG	2811	TOXIC SOLID, ORGANIC, N.O.S. (Calcipotriene )	6.1	I	<a href="#">[6]</a> <a href="#">[10]</a>
IATA	2811	Toxic solid, organic, n.o.s. (Calcipotriene )	6.1	I	<a href="#">[6]</a> <a href="#">[10]</a>

## Experimental Protocols

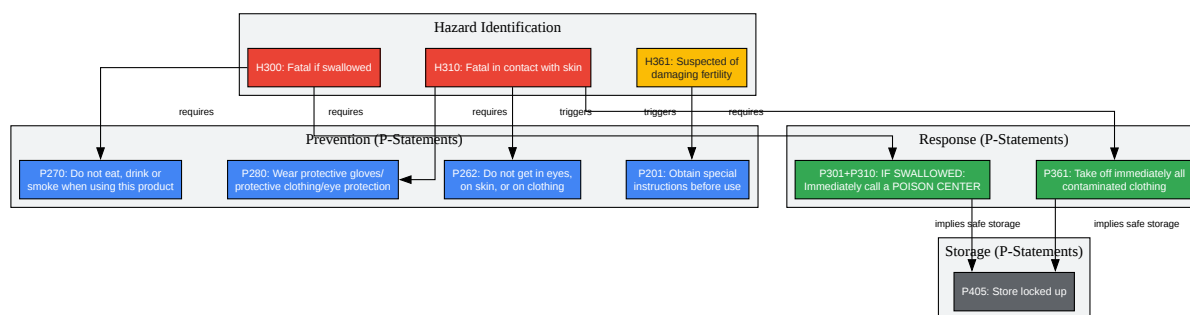
Detailed experimental protocols for the toxicological studies cited in the safety data sheets are not provided. The SDS reports typically reference literature values ("Lit.") or summary classifications without detailing the specific test conditions.[\[6\]](#) However, the cited endpoints correspond to standardized OECD (Organisation for Economic Co-operation and Development) or similar regulatory guidelines for chemical safety testing.

- **Acute Oral Toxicity (LD50):** This value is typically determined using a method like OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). In such a study, a standardized strain of rats is administered the substance via oral gavage at various dose levels. The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50, or the dose estimated to be lethal to 50% of the test population, is then calculated.

- Ames Test (Bacterial Reverse Mutation Test): This is a standard in vitro assay for mutagenicity, following a method like OECD Guideline 471. Strains of the bacterium *Salmonella typhimurium* with pre-existing mutations that render them unable to synthesize a specific amino acid (e.g., histidine) are exposed to the test substance. If the substance is a mutagen, it will cause reverse mutations, allowing the bacteria to grow on an amino-acid-deficient medium. The negative result reported for Calcipotriene indicates it did not induce such reverse mutations.[6]

## Visualized Workflows and Relationships

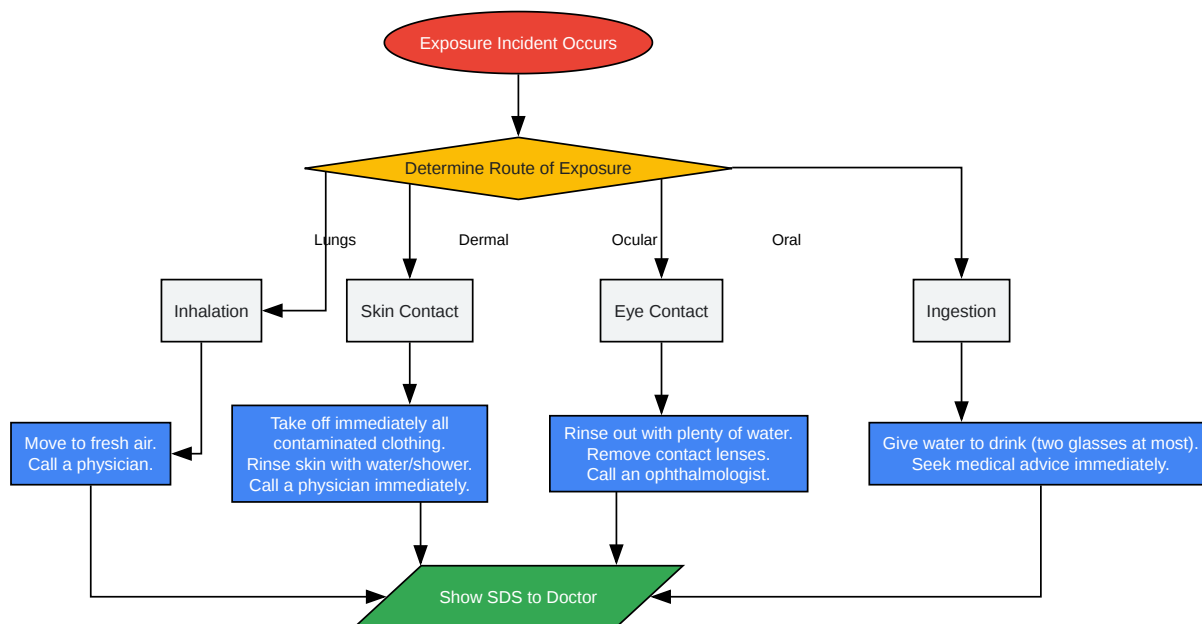
The following diagrams illustrate key logical and procedural workflows derived from the safety data for **Calcipotriene-d4**.

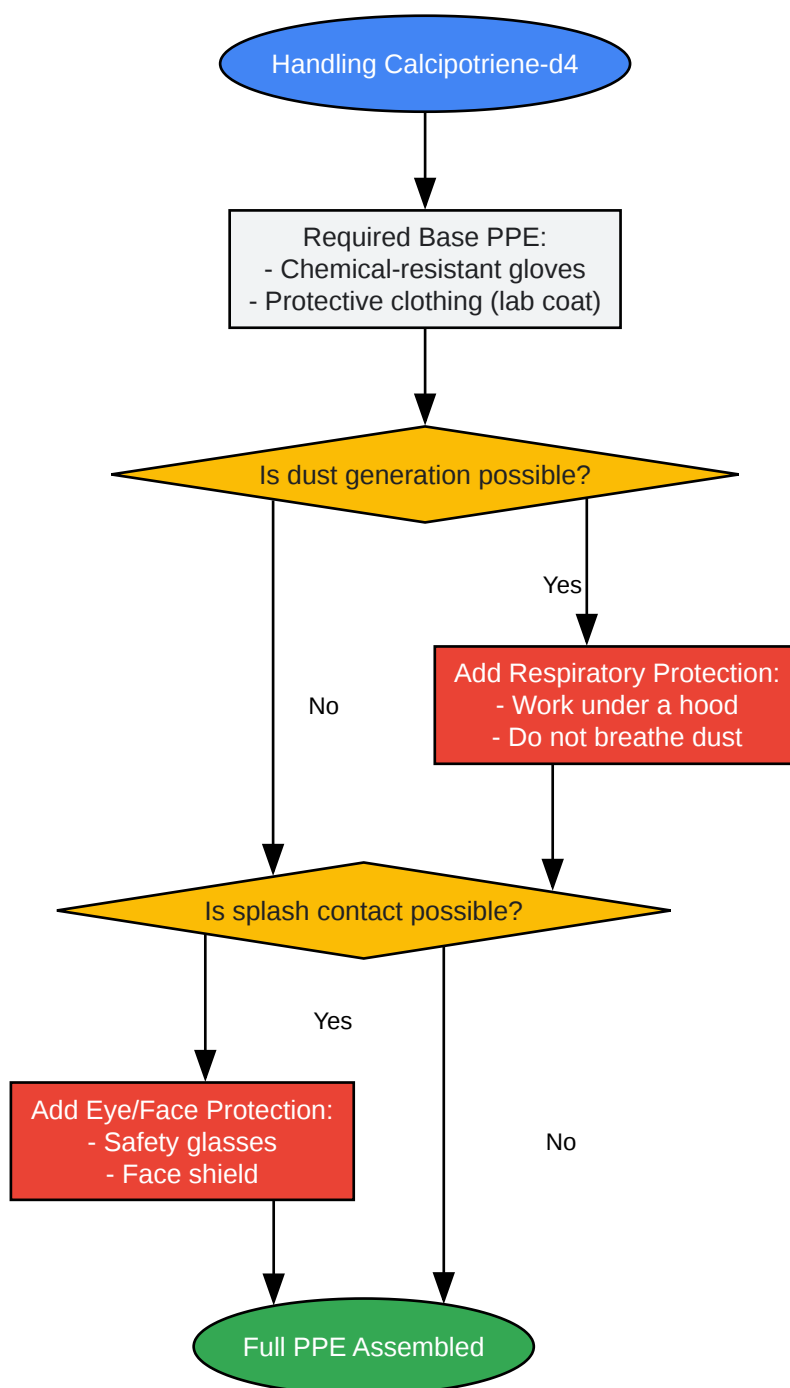


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GHS Hazard Communication Workflow for Calcipotriene.







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